

Technical Guide to Remdesivir Intermediate GS-441524: Synthesis, Identification, and Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Remdesivir intermediate-1*

Cat. No.: *B15563777*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the synthesis of the antiviral drug Remdesivir, several key intermediates are formed. While the term "**Remdesivir intermediate-1**" is not a standardized nomenclature, a central and critical intermediate is the nucleoside core, GS-441524. This compound is not only a precursor in the final phosphoramidation step to yield Remdesivir but is also its principal plasma metabolite, to which Remdesivir is rapidly converted in vivo. Understanding the synthesis, characterization, and analysis of GS-441524 is therefore paramount for researchers in antiviral drug development and manufacturing.

This technical guide provides an in-depth overview of GS-441524, focusing on its identification, synthesis, and analytical characterization.

Core Compound Identification

The primary intermediate of interest, GS-441524, is identified by the following:

Identifier	Value
Chemical Name	(2R,3R,4S,5R)-2-(4-aminopyrrolo[2,1-f][1][2][3]triazin-7-yl)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-carbonitrile[4][5]
CAS Number	1191237-69-0[4][5]
Molecular Formula	C ₁₂ H ₁₃ N ₅ O ₄ [4][5]
Molecular Weight	291.26 g/mol [4][5]

Synthesis of GS-441524

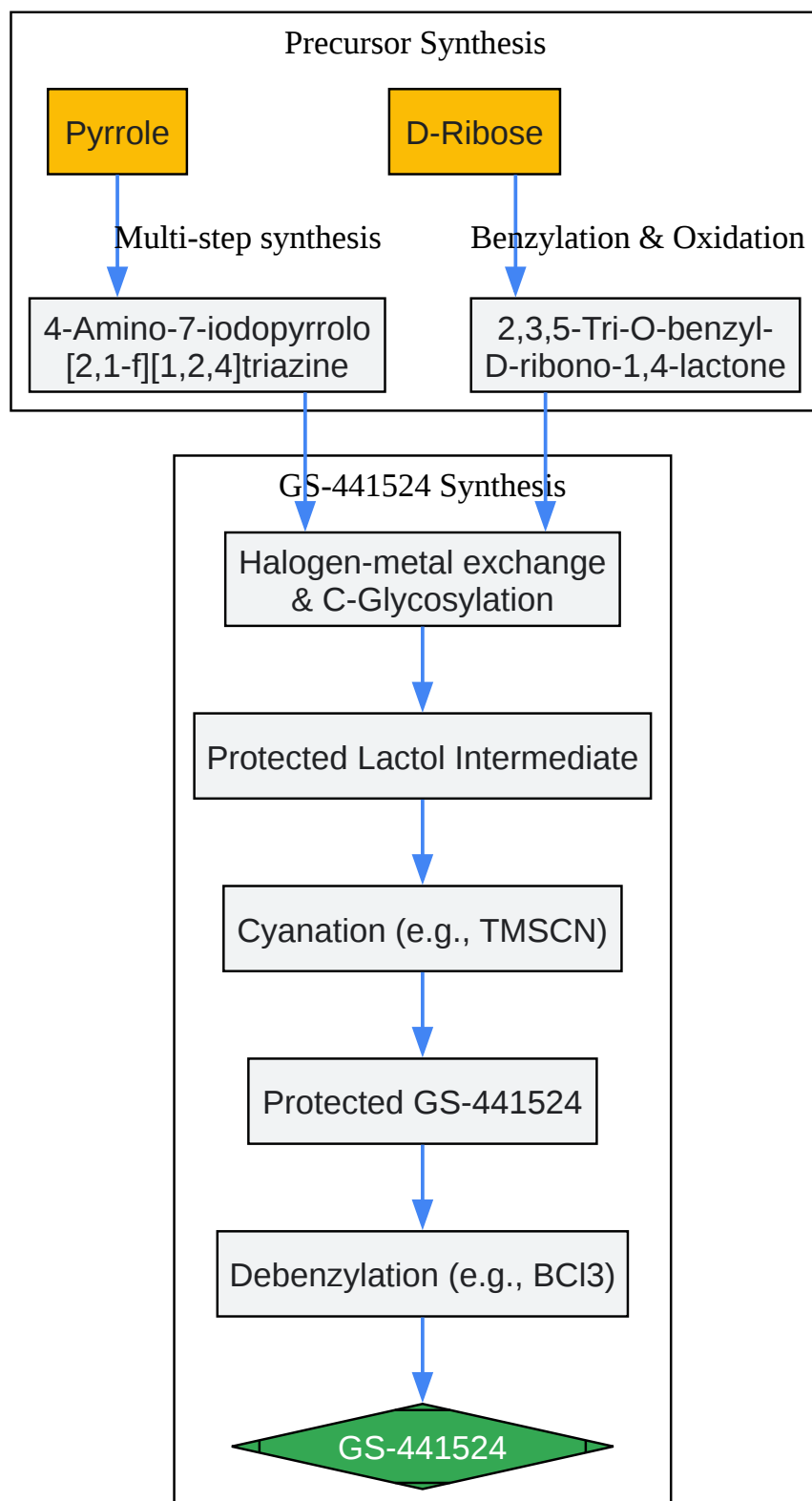
The synthesis of GS-441524 is a multi-step process that involves the coupling of a protected ribose derivative with a pyrrolotriazine base. A common synthetic route is outlined below.

Key Precursors

- Pyrrolotriazine Moiety: 4-Amino-7-iodopyrrolo[2,1-f][1][2][3]triazine (CAS: 1770840-43-1)[6].
- Ribose Moiety: 2,3,5-Tri-O-benzyl-D-ribo-1,4-lactone (CAS: 55094-52-5)[7][8].

Synthetic Pathway Overview

The synthesis involves the coupling of the protected pyrrolotriazine base with the protected ribose lactone, followed by cyanation and deprotection steps to yield GS-441524.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway to GS-441524.

Experimental Protocols

Step 1: Synthesis of 4-Amino-7-iodopyrrolo[2,1-f][1][2][3]triazine A common route involves starting from 2,5-dimethoxytetrahydrofuran and acethydrazide, followed by substitution, cyanation, deacetylation, cyclization, and iodination reactions to obtain the desired pyrrolotriazine base[6].

Step 2: Synthesis of 2,3,5-Tri-O-benzyl-D-ribo-1,4-lactone This precursor is typically synthesized from D-ribose through protection of the hydroxyl groups with benzyl groups, followed by oxidation to the lactone[1].

Step 3: Coupling and Formation of GS-441524 A general procedure involves the following transformations[9]:

- **N-protection and Halogen-Metal Exchange:** The amino group of 4-amino-7-iodopyrrolo[2,1-f][1][2][3]triazine is protected (e.g., with TMSCl), followed by a halogen-metal exchange using a Grignard reagent like *i*-PrMgCl·LiCl.
- **Glycosylation:** The resulting organometallic species is reacted with 2,3,5-tri-O-benzyl-D-ribo-1,4-lactone to form a lactol intermediate.
- **Cyanation:** The lactol is then treated with a cyanide source, such as trimethylsilyl cyanide (TMSCN), in the presence of a Lewis acid (e.g., TMSOTf), to introduce the nitrile group at the anomeric carbon.
- **Deprotection:** The benzyl protecting groups are removed, typically using boron trichloride (BCl₃), to yield the final product, GS-441524.

Analytical Identification and Characterization

Accurate identification of GS-441524 is critical for quality control and research purposes. The primary methods employed are mass spectrometry and chromatography.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for confirming the molecular weight and structure of GS-441524.

Table 1: Mass Spectrometry Data for GS-441524

Parameter	Value	Reference
Ionization Mode	Positive Electrospray Ionization (ESI+)	[1] [10]
Parent Ion [M+H] ⁺	m/z 292.1 - 292.3	[1] [10]
Key Fragment Ion	m/z 202.1	[1] [10]
MS/MS Transition	m/z 292.3 → 202.1	[10]

High-Performance Liquid Chromatography (HPLC)

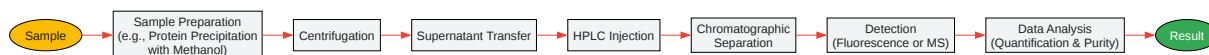
HPLC is widely used for the quantification and purity assessment of GS-441524.

Table 2: Example HPLC Method Parameters for GS-441524 Analysis

Parameter	Condition	Reference
Column	Waters X-Bridge C18, 5 µm, 150 × 4.6 mm	[11]
Mobile Phase A	20 mM ammonium acetate (pH 4.5)	[11]
Mobile Phase B	Acetonitrile	[11]
Gradient	A gradient of 5% to 70% Acetonitrile	[11]
Detector	Fluorescence (Ex: 250 nm, Em: 475 nm)	[11] [12]
Retention Time	Approx. 2.78 minutes (under specific LC-MS/MS conditions)	[10]

Experimental Workflow for Analysis

The following diagram illustrates a typical workflow for the analysis of GS-441524 in a sample matrix.



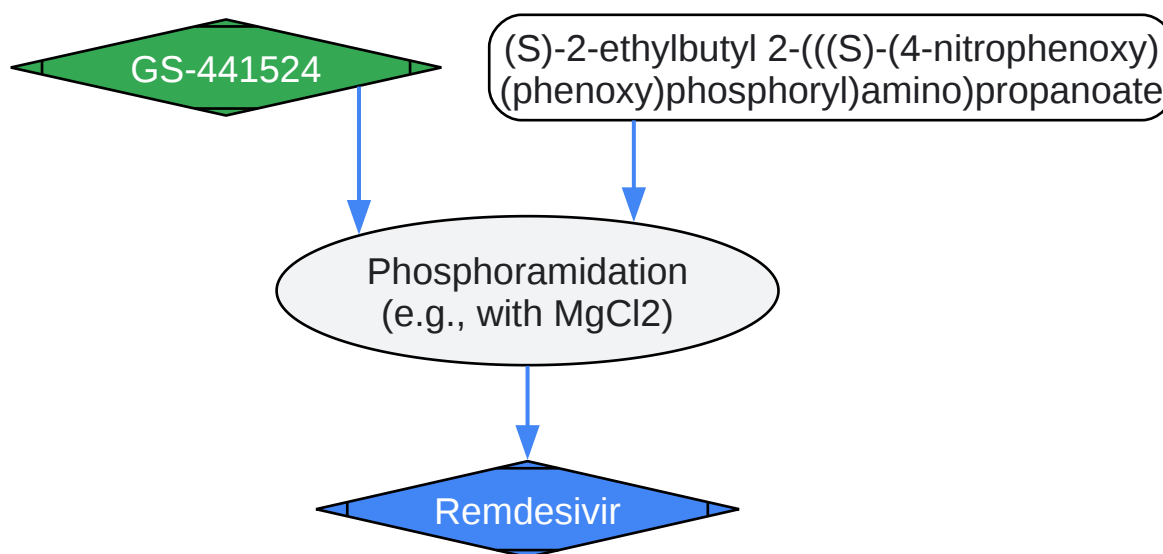
[Click to download full resolution via product page](#)

Caption: Analytical workflow for GS-441524.

Conversion to Remdesivir

GS-441524 serves as the direct precursor to Remdesivir. The final step is a phosphoramidation reaction.

Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Final conversion to Remdesivir.

Experimental Protocol Overview

The 5'-hydroxyl group of GS-441524 is coupled with a chiral phosphoramidate reagent. A common method involves protecting the 2' and 3' hydroxyl groups of GS-441524 (e.g., with

DMF-DMA), followed by phosphorylation with the appropriate phosphoramidate reagent in the presence of a Grignard reagent like t-BuMgCl, and a final deprotection step to yield Remdesivir[2][3][13]. This stereoselective approach is crucial for obtaining the desired Sp-isomer of the phosphorus center in the final drug molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. Practical and Highly Efficient Synthesis of Remdesivir from GS-441524 - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. (2R,3R,4S,5R)-2-(4-Aminopyrrolo[2,1-f][1,2,4]triazin-7-yl)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-carbonitrile 95% | CAS: 1191237-69-0 | AChemBlock [[achemblock.com](#)]
- 5. GS-441524 - Wikipedia [[en.wikipedia.org](#)]
- 6. Cas 1770840-43-1,7-iodopyrrolo-[2,1-f][1,2,4]-triazin-4-amine | lookchem [[lookchem.com](#)]
- 7. 2,3,5-Tri-O-benzyl-D-ribo-1,4-lactone | 55094-52-5 | MT05275 [[biosynth.com](#)]
- 8. [synthinkchemicals.com \[synthinkchemicals.com\]](#)
- 9. Recent advances made in the synthesis of small drug molecules for clinical applications: An insight - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 10. [avmajournals.avma.org \[avmajournals.avma.org\]](#)
- 11. Quantification of GS-441524 concentration in feline plasma using high performance liquid chromatography with fluorescence detection - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 12. [everycat.org \[everycat.org\]](#)
- 13. [pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Technical Guide to Remdesivir Intermediate GS-441524: Synthesis, Identification, and Analysis]. BenchChem, [2026]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b15563777/docs#technical-guide-to-remdesivir-intermediate-gs-441524-synthesis-identification-and-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)